Comparative Guide: Crystal Structure & Physicochemical Profile of 1-(1-Adamantyl)pyrazole

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Compound of Interest

Compound Name:	*1-(1-Adamantyl)pyrazole*
CAS No.:	*92234-54-3*
Cat. No.:	*B7828957*

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Executive Summary

This guide provides an in-depth structural analysis of **1-(1-Adamantyl)pyrazole** (1-AdPz), contrasting it with its regioisomers (3- and 4-adamantylpyrazole) and heterocyclic analogues (1-adamantylimidazole).

Core Finding: The performance of **1-(1-Adamantyl)pyrazole** as a pharmacophore or building block is dictated by its "H-bond Silent" nature. Unlike its C-substituted isomers, the N-substitution abolishes the pyrrole-like NH donor capability, forcing the crystal lattice to rely solely on Van der Waals (dispersive) forces and weak C-H···N interactions. This results in distinct solubility profiles, lower melting points, and altered lipophilicity compared to the hydrogen-bonded networks (catemers/trimers) observed in 3-(1-adamantyl)pyrazole.

Part 1: Structural Analysis & Performance Comparison

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The "H-Bond Silent" Paradigm

The critical structural differentiator for **1-(1-Adamantyl)pyrazole** is the attachment of the bulky adamantyl cage to the N1-position.

- **1-(1-Adamantyl)pyrazole** (Target): The N1-substitution removes the acidic proton. The molecule acts only as a weak H-bond acceptor (via N2). The crystal packing is dominated by the steric bulk of the adamantane cage, often leading to lower packing efficiency and higher solubility in non-polar solvents.
- 3-(1-Adamantyl)pyrazole (Alternative): Retains the NH donor. Crystallographic data confirms it forms supramolecular catemers (infinite chains) or cyclic trimers mediated by strong N-H···N hydrogen bonds. This network stabilizes the solid state, typically raising the melting point and reducing solubility in non-polar media.

Quantitative Comparison Matrix

Feature	1-(1-Adamantyl)pyrazole **(Target)**	3-(1-Adamantyl)pyrazole **(Isomer)**	1-(1-Adamantyl)imidazole **(Analogue)**
Substitution Site	Nitrogen (N1)	Carbon (C3/C5)	Nitrogen (N1)
H-Bond Capability	Acceptor Only (N2)	Donor (NH) & Acceptor (N2)	Acceptor Only (N3)
Crystal Packing	Dispersive / VdW dominated	H-Bonded Catemers (Chains)	Dispersive / Dipolar
Basicity (pK_a)	Low (~2.5)	Moderate (~2.5 - 3.0)	Higher (~6.9 - 7.0)
Melting Point	Moderate (Solid)	High (Stabilized by H-bonds)	Moderate
Primary Utility	Steric Pharmacophore / Ligand	H-Bonding Scaffold	Metal Coordination / Catalysis

Structural Visualization (Isomerism & Interaction)

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The following diagram illustrates the structural divergence between the target molecule and its H-bonded isomer.

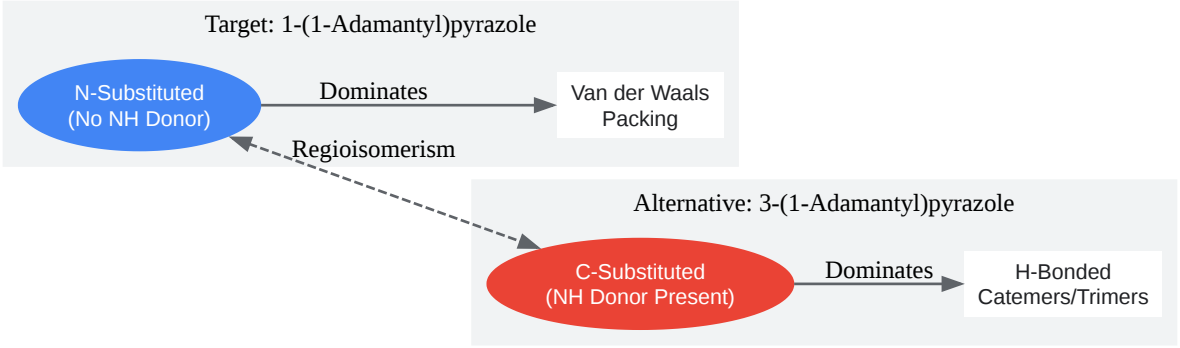

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Figure 1: Structural consequence of N- vs C-substitution. The target molecule lacks the H-bond donor required for the robust "catemer" networks seen in its isomer.

Part 2: Experimental Protocols

Synthesis: The 1,3-Dehydroadamantane Route

While classical condensation (Adamantylhydrazine + 1,3-dicarbonyls) is possible, it often suffers from harsh conditions. The 1,3-Dehydroadamantane (1,3-DHA) route is superior for generating **1-(1-adamantyl)pyrazole** with high regioselectivity and yield.

Mechanism: 1,3-DHA is a highly reactive propellane. It undergoes rapid addition to the N-H bond of pyrazole.

Protocol:

- Reagents: Freshly sublimed 1,3-dehydroadamantane (1.0 eq), Pyrazole (1.0 eq), Diethyl ether (anhydrous).
- Procedure:

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- Dissolve pyrazole in anhydrous diethyl ether under Nitrogen atmosphere.
- Add 1,3-dehydroadamantane solution dropwise at room temperature.
- Stir for 1–2 hours (Reaction is exothermic and fast).
- Monitoring: TLC (Hexane:EtOAc 4:1) will show disappearance of pyrazole.

- Purification: Evaporate solvent. Recrystallize the crude solid from Ethanol or Hexane/Chloroform mixtures to obtain analytical grade crystals.
- Yield: Typically 90–98%.

Crystallization for XRD

To obtain single crystals suitable for X-ray diffraction, the lack of strong H-bond donors requires slow evaporation from solvents that encourage dispersive stacking.

- Solvent System: Hexane : Dichloromethane (3:1 v/v).
- Method: Dissolve 20 mg of **1-(1-adamantyl)pyrazole** in 2 mL of DCM. Layer 6 mL of Hexane carefully on top in a narrow vial. Cap loosely.
- Conditions: Allow to stand at 4°C for 48–72 hours.
- Expected Morphology: Colorless blocks or prisms.

Part 3: Scientific Integrity & Applications

Mechanistic Insight: Why N-Substitution Matters

In drug design, the adamantyl group is a "lipophilic bullet" used to fill hydrophobic pockets (e.g., in 11β-HSD1 inhibitors or cannabinoid receptors).

- 1-(1-Ad)pz: The adamantyl group on Nitrogen acts as a rigid steric shield, protecting the pyrazole ring from metabolic N-oxidation or coordination at that site. It forces the molecule into a specific orientation within a binding pocket.

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- 3-(1-Ad)pz: The adamantyl group is on Carbon, leaving the NH free. This allows the molecule to act as a proton donor in the active site, potentially altering selectivity or permeability (lower LogP due to polarity of exposed NH).

Self-Validating Analytical Data

To ensure the identity of the synthesized crystal structure, the following spectral signatures must be observed:

- 1H NMR (CDCl3): Distinct signals for the pyrazole protons (typically ~7.5 ppm and ~6.3 ppm) and the adamantyl protons (multiplets at ~1.7–2.2 ppm). Crucially, the broad NH signal seen in the 3-isomer will be absent.

- Mass Spectrometry: Strong molecular ion [M]+ and a dominant fragment at m/z 135 (Adamantyl cation), characteristic of N-adamantyl cleavage.

Synthesis Workflow Diagram

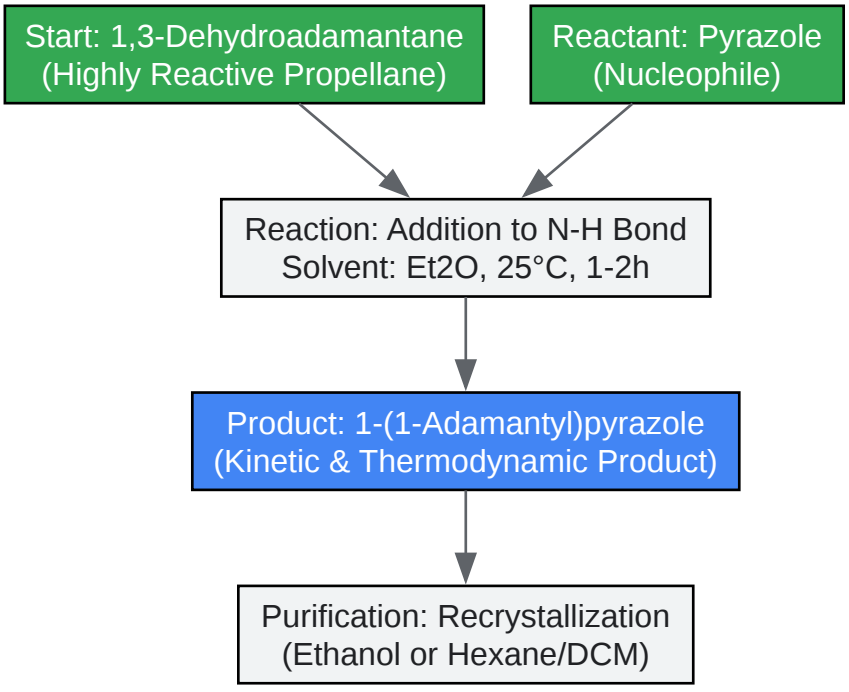

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Figure 2: Optimized synthesis pathway utilizing the high reactivity of 1,3-dehydroadamantane for clean N-alkylation.

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